

safe handling and storage procedures for 1,4-dioxane

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Compound of Interest

Compound Name: *Dimethoxane*
Cat. No.: *B1670664*

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Application Notes and Protocols for 1,4-Dioxane

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures and safety protocols for the handling and storage of 1,4-dioxane to ensure the safety of laboratory personnel and the integrity of experimental work. 1,4-Dioxane is a versatile solvent used in various applications, but it also presents significant health and safety risks.^[1] Adherence to these guidelines is critical for minimizing exposure and preventing accidents.

Hazard Summary

1,4-Dioxane is a flammable liquid and vapor that is suspected of causing cancer and may cause damage to organs through prolonged or repeated exposure.^[2] It can cause serious eye irritation, respiratory irritation, and drowsiness.^[2] A significant hazard associated with 1,4-dioxane is its ability to form explosive peroxides upon prolonged exposure to air and light.^{[1][3]}

Health Effects:

- Acute Exposure: High vapor concentrations can irritate the eyes, nose, and throat.^{[4][5][6][7]} Ingestion or high levels of exposure can lead to severe liver and kidney damage, and in some cases, death.^{[4][5][6][7]} Skin contact may cause irritation.^{[1][4]}

- Chronic Exposure: Long-term exposure is associated with liver and kidney damage.[\[7\]](#) It is classified as a likely or probable human carcinogen by several regulatory agencies.[\[5\]](#)[\[6\]](#)[\[8\]](#)

Data Presentation: Physical and Chemical Properties

Property	Value	Reference
CAS Number	123-91-1	[1]
Molecular Formula	C ₄ H ₈ O ₂	[1]
Molecular Weight	88.11 g/mol	[9]
Appearance	Colorless liquid	[1]
Odor	Faint, pleasant, ether-like	[4]
Boiling Point	100-102 °C (212-216 °F)	[1]
Melting Point	10-12 °C (50-54 °F)	
Flash Point	12 °C (53.6 °F) (Closed Cup)	[9]
Auto-ignition Temperature	180 °C (356 °F)	[9]
Flammability Limits	Lower: 2%, Upper: 22%	[9]
Vapor Density	3.03 (Air = 1)	[9]
Specific Gravity	1.0337 (Water = 1)	[9]
Solubility	Miscible with water	[4]

Experimental Protocols: Safe Handling and Storage Engineering Controls

All work with 1,4-dioxane must be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)[\[2\]](#) The work area should be equipped with an approved emergency eyewash station and safety shower.[\[2\]](#) Use of explosion-proof equipment is recommended to prevent ignition of flammable vapors.[\[2\]](#)

Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is crucial. The following are minimum requirements:

- Eye and Face Protection: Tightly fitting safety goggles or a full-face shield are mandatory.[[1](#)][[2](#)]
- Skin Protection:
 - Gloves: Butyl rubber gloves are recommended for handling 1,4-dioxane.[[1](#)][[2](#)] Always inspect gloves for integrity before use and practice proper glove removal technique to avoid skin contact.[[10](#)]
 - Lab Coat: A fire/flame-resistant lab coat that is fully buttoned is required.[[1](#)][[2](#)]
 - Clothing: Wear long pants and closed-toe shoes to ensure no skin is exposed.[[1](#)][[2](#)]
- Respiratory Protection: If there is a potential for exposure above permissible limits, a NIOSH-approved full-face respirator with appropriate cartridges should be used.[[1](#)][[11](#)] Respirator use requires prior training and fit-testing.[[1](#)][[2](#)]

Storage Protocol

Proper storage is critical to prevent the formation of explosive peroxides and to mitigate fire hazards.

- Containers: Store in tightly closed, properly labeled containers.[[1](#)][[12](#)] Containers that have been opened must be carefully resealed and kept upright.[[1](#)][[12](#)]
- Location: Store in a cool, dry, well-ventilated area away from heat, sparks, open flames, and direct sunlight.[[2](#)][[11](#)][[13](#)] Store in a designated flammables storage cabinet.[[14](#)]
- Incompatibilities: Avoid storage near oxidizing agents, oxygen, halogens, reducing agents, perchlorates, and trimethylaluminum.[[2](#)][[11](#)]
- Peroxide Formation:
 - Date containers upon receipt and upon opening.[[1](#)][[3](#)]

- Unopened containers can be stored for up to 18 months from the date of receipt.[3]
- Opened containers should not be stored for more than 12 months.[3] Some sources recommend a shorter period of 6 months after opening.[1]
- Regularly test for the presence of peroxides, especially before distillation or evaporation. If peroxides are detected, consult safety protocols for their removal or dispose of the chemical as hazardous waste.[1]

Waste Disposal Protocol

- All 1,4-dioxane waste is considered hazardous waste.
- Collect waste in a designated, properly labeled, and sealed container.[1]
- Store waste containers in a secondary containment area.[2]
- Dispose of expired or peroxide-containing 1,4-dioxane promptly.[2] The primary method for disposal is incineration.[15]
- Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency Procedures

Spills

- Small Spills (<1 L):
 - Evacuate non-essential personnel from the immediate area.
 - Remove all sources of ignition.[3]
 - Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand).[3]
 - Collect the absorbed material into a sealed container for hazardous waste disposal.[3]
 - Clean the spill area with soap and water.[14]

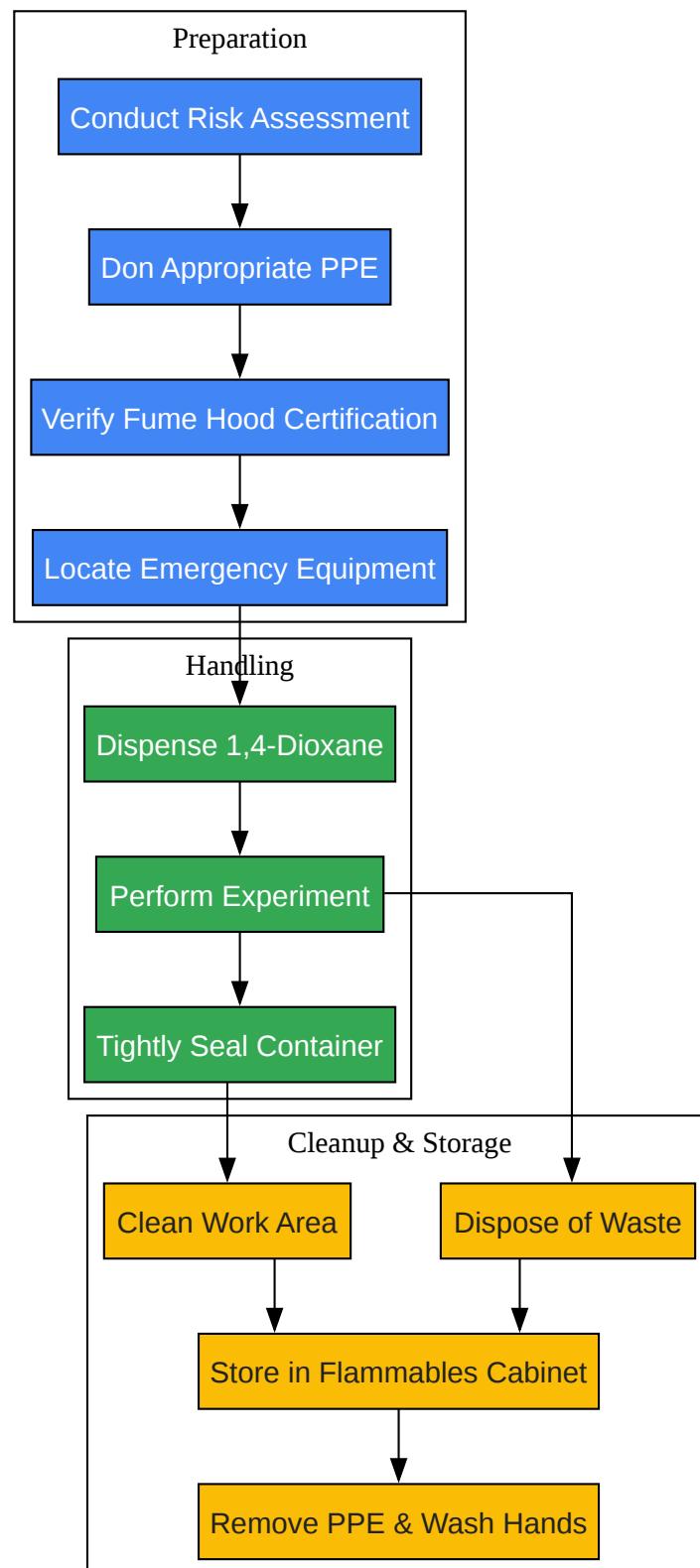
- Large Spills (>1 L):
 - Evacuate the entire area immediately.[[1](#)]
 - Activate the nearest fire alarm and notify emergency responders.[[2](#)]
 - If safe to do so, close the door to the affected area to contain vapors.

Exposure

- Inhalation: Move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[[1](#)][[2](#)]
- Skin Contact: Immediately remove contaminated clothing.[[2](#)] Flush the affected skin with copious amounts of water for at least 15 minutes.[[1](#)][[2](#)] Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[[1](#)][[2](#)] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[[1](#)][[2](#)] Rinse the mouth with water and seek immediate medical attention.[[1](#)][[2](#)]

Visualizations

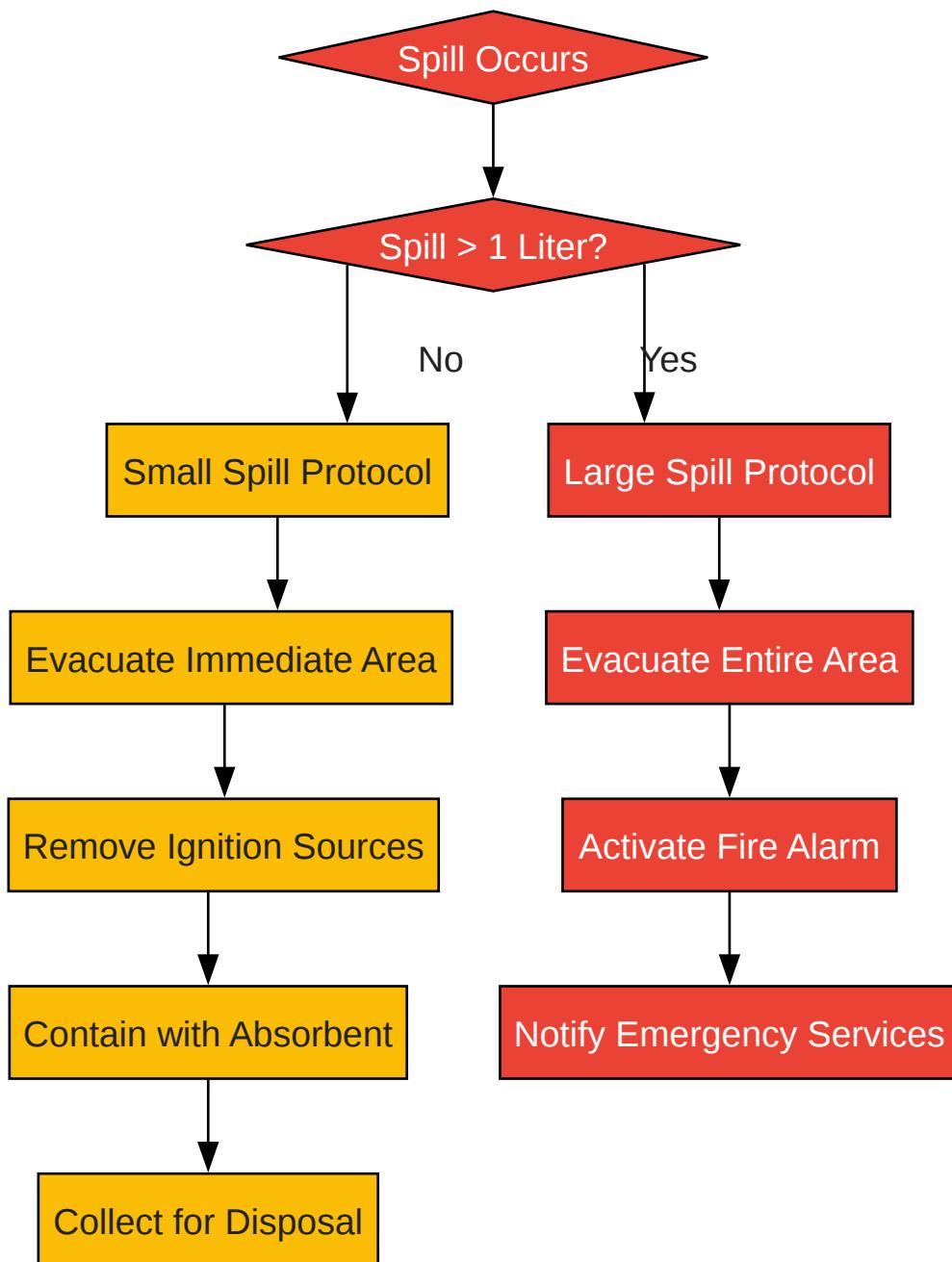
Safe Handling Workflow



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Caption: Workflow for the safe handling of 1,4-dioxane in a laboratory setting.

Emergency Spill Response Logic



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Caption: Decision-making flowchart for responding to a 1,4-dioxane spill.

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References

- 1. sites.chemengr.ucsb.edu [sites.chemengr.ucsb.edu]
- 2. wcu.edu [wcu.edu]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. 1,4-Dioxane | Medical Management Guidelines | Toxic Substance Portal | ATSDR [www.cdc.gov]
- 5. HEALTH ADVISORY - Toxicological Profile for 1,4-Dioxane - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. 1,4-Dioxane | Public Health Statement | ATSDR [www.cdc.gov]
- 7. 1,4-Dioxane and Our Health | Superfund Research Center [superfund.arizona.edu]
- 8. health.state.mn.us [health.state.mn.us]
- 9. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 10. benchchem.com [benchchem.com]
- 11. nj.gov [nj.gov]
- 12. chemicalbook.com [chemicalbook.com]
- 13. chemos.de [chemos.de]
- 14. kb.astate.edu [kb.astate.edu]
- 15. PRODUCTION, IMPORT/EXPORT, USE, AND DISPOSAL - Toxicological Profile for 1,4-Dioxane - NCBI Bookshelf [ncbi.nlm.nih.gov]
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